

Personal protective equipment for handling Lsd1-IN-24

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Compound of Interest

Compound Name: Lsd1-IN-24

Cat. No.: B10861377

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Essential Safety and Handling Guide for Lsd1-IN-24

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Lsd1-IN-24**. The following procedures for personal protective equipment (PPE), operational handling, and disposal are designed to ensure a safe laboratory environment.

Hazard Summary and Chemical Properties

While a specific Safety Data Sheet (SDS) for **Lsd1-IN-24** is not publicly available, information for a closely related compound, LSD1-IN-23, indicates potential hazards.^[1] **Lsd1-IN-24** should be handled with care, assuming a similar toxicological profile.

GHS Classification (inferred from LSD1-IN-23):

- Acute toxicity, Oral (Category 4)^[1]
- Acute aquatic toxicity (Category 1)^[1]
- Chronic aquatic toxicity (Category 1)^[1]

Hazard Statements (inferred from LSD1-IN-23):

- H302: Harmful if swallowed.[1]
- H410: Very toxic to aquatic life with long lasting effects.[1]

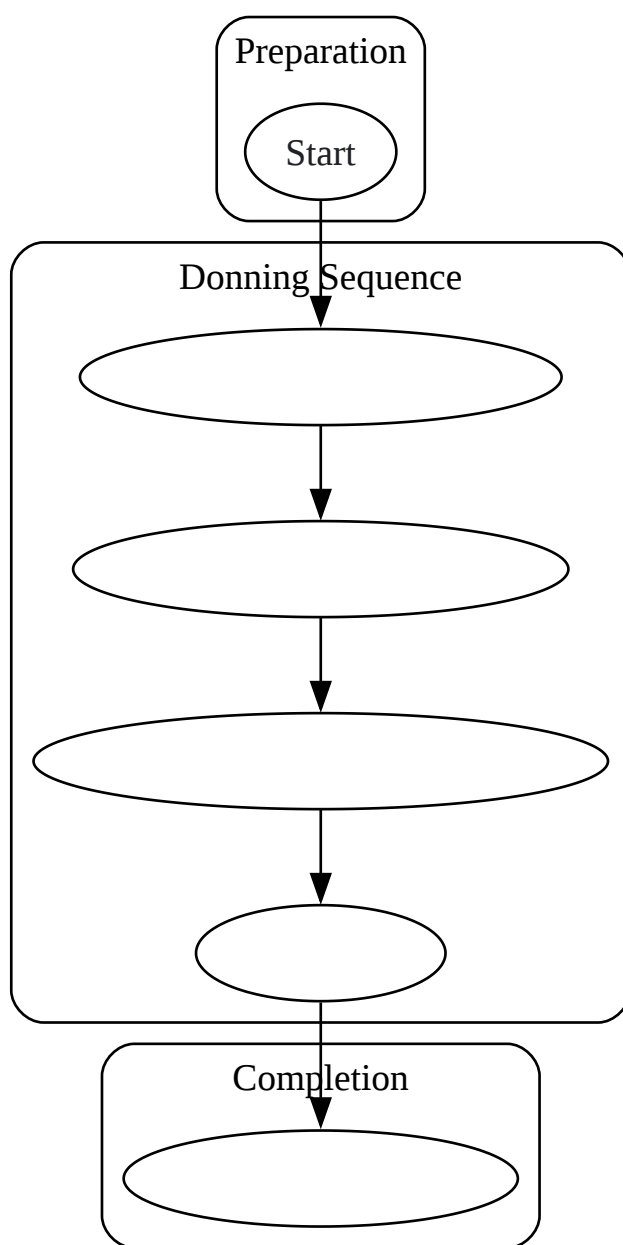
Lsd1-IN-24 is a selective Lysine-Specific Demethylase 1 (LSD1) inhibitor with an IC50 of 0.247 μ M.[2] It is used in cancer research to mediate the expression of PD-L1 and enhance T cell killing response.[2]

Property	Information	Source
IC50	0.247 μ M	[2]
Storage (Powder)	-20°C	[1]
Storage (in solvent)	-80°C	[1][2]
Stock Solution Stability	6 months at -80°C, 1 month at -20°C	[2]

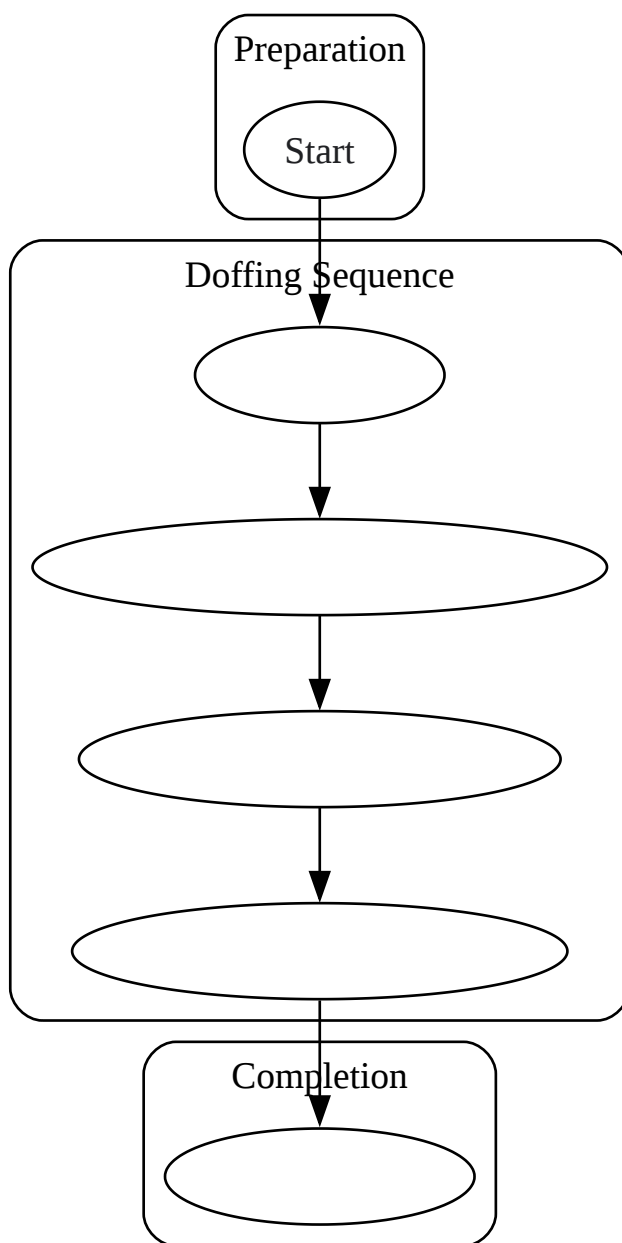
Personal Protective Equipment (PPE)

A comprehensive PPE program is crucial to protect from potential hazards.[3] The following PPE is recommended for handling **Lsd1-IN-24**.

PPE Category	Recommended Equipment	Standard
Eye and Face Protection	Chemical splash goggles or safety glasses with side shields. A face shield is required when there is a significant risk of splashes.	ANSI Z87.1
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	ASTM F739
Body Protection	Laboratory coat. Disposable gowns or coveralls should be considered for larger quantities or when there is a risk of significant contamination.	
Respiratory Protection	Not generally required for small quantities handled with adequate engineering controls. Use a NIOSH-approved respirator with an appropriate cartridge if aerosols may be generated or if working outside of a ventilated enclosure.	



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Operational Plan

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the compound in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight and ignition sources.[1]

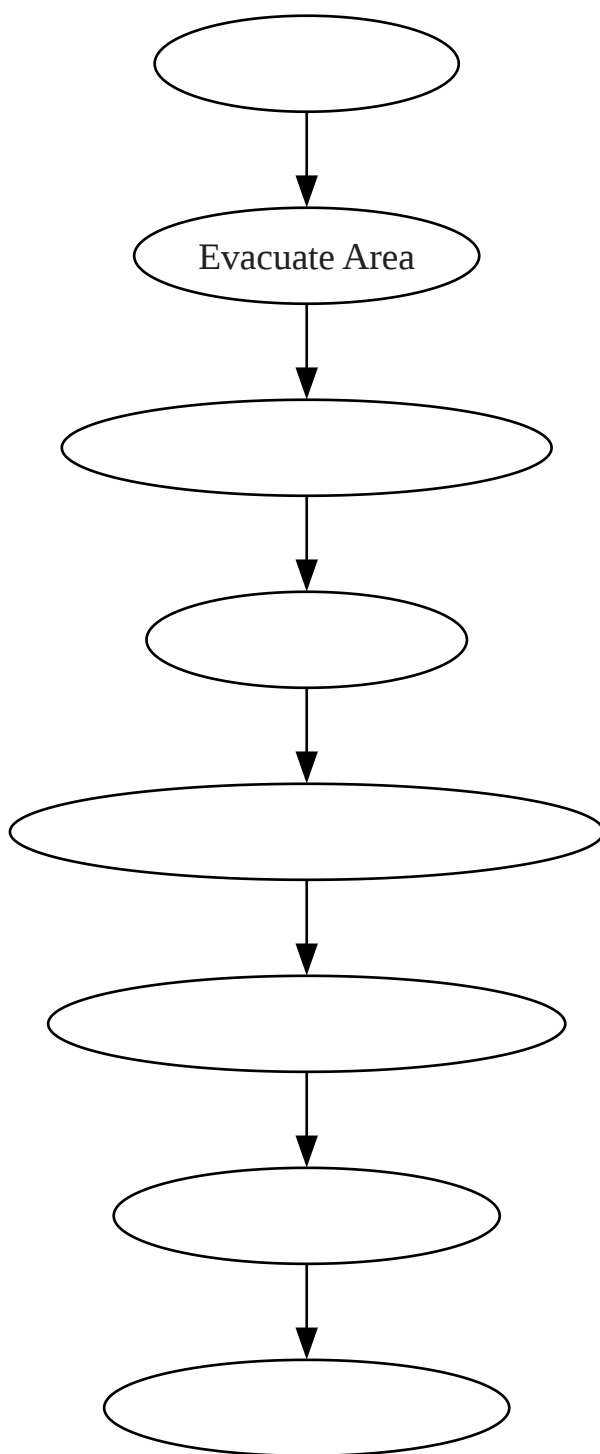
- Store the powdered form at -20°C and solutions at -80°C.[1][2]

2. Handling and Solution Preparation:

- All handling of the solid compound and preparation of solutions should be conducted in a chemical fume hood or other ventilated enclosure.
- Avoid the formation of dust and aerosols.[1]
- Do not eat, drink, or smoke when using this product.[1]
- Wash hands thoroughly after handling.[1]
- For a 2.5 mg/mL solution, a suggested protocol is to add 100 µL of a 25.0 mg/mL DMSO stock solution to 400 µL of PEG300, mix, then add 50 µL of Tween-80, mix, and finally add 450 µL of saline.[2]

3. Spill Management:

- Small Spills:
 - Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
 - Place the contaminated material in a sealed container for disposal.
 - Clean the spill area with a suitable detergent and water.
- Large Spills:
 - Evacuate the area and prevent entry.
 - Ventilate the area.
 - Wear appropriate PPE, including respiratory protection.
 - Contain the spill and follow the procedure for small spills.

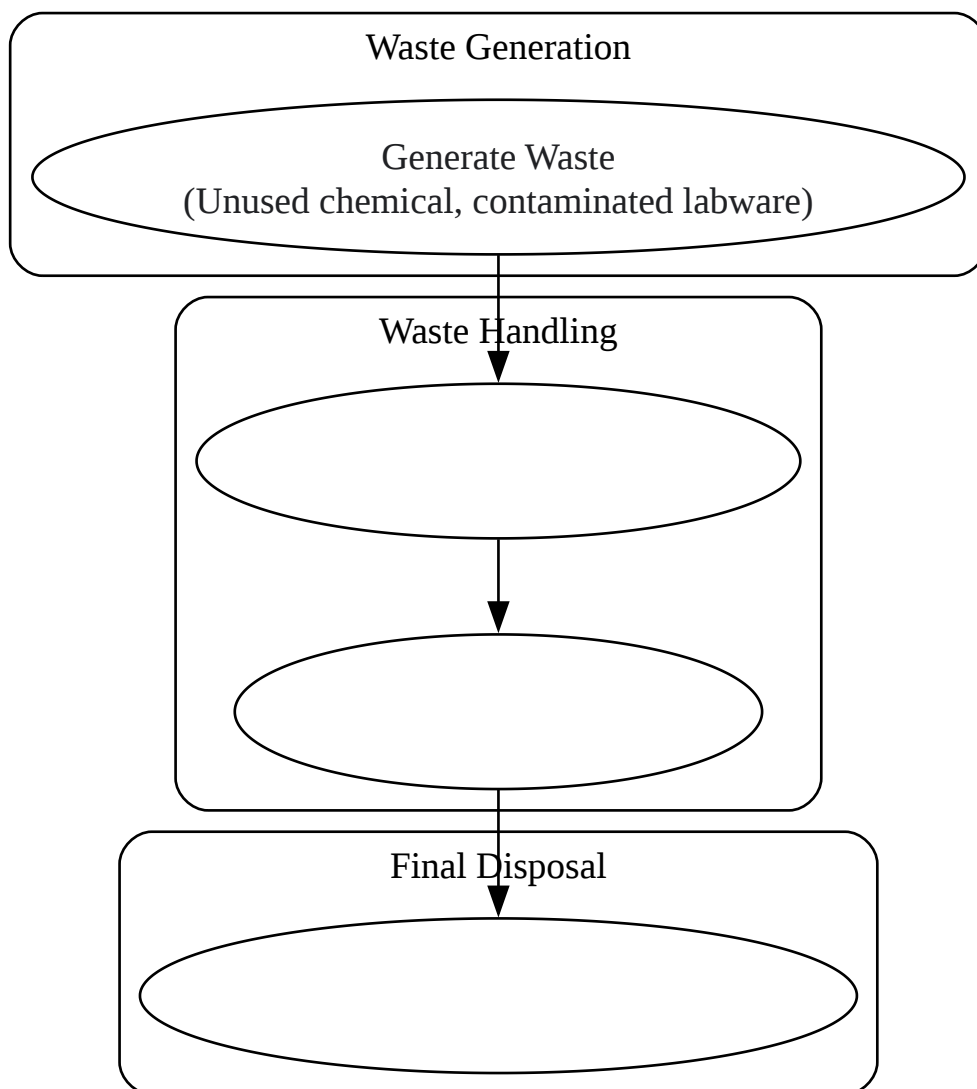


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Disposal Plan

- Dispose of contents and container to an approved waste disposal plant.[1]

- Collect spillage as it is very toxic to aquatic life.[1]
- All waste materials, including empty containers, contaminated PPE, and spill cleanup materials, should be disposed of as hazardous waste in accordance with local, state, and federal regulations.



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First Aid Measures

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
[1]

- Eye Contact: Remove contact lenses, if present and easy to do. Flush eyes immediately with large amounts of water. Seek prompt medical attention.[1]
- Skin Contact: Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Call a physician.[1]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[1]

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References

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- 3. ORS News2Use - Personal Protective Equipment [news2use.ors.nih.gov]
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